

N-Nonanoylglycine-d2 storage conditions stability

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Compound Focus: N-Nonanoylglycine-d2

Cat. No.: S12834720

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Chemical Profile & Recommended Storage

While specific stability studies for **N-Nonanoylglycine-d2** are not available, the following table summarizes the known properties of its non-deuterated analog and recommended storage conditions. The deuterated form is expected to have very similar physico-chemical properties [1] [2].

Property	Value / Recommendation	Basis / Rationale
Molecular Formula	C ₁₁ H ₂₁ NO ₃ (for non-deuterated) [1] [2]	Foundational chemical identifier.
Average Mass	215.293 g/mol (for non-deuterated) [2]	Confirmed across multiple sources.
Monoisotopic Mass	215.152144 Da (for non-deuterated) [1] [2]	Critical for MS method development.
Predicted Water Solubility	0.46 g/L [1]	Informs solvent choice for stock solutions.
Recommended Storage	-20°C, desiccated, in the dark	General best practice for stable acylglycines to minimize hydrolysis and degradation.

Frequently Asked Questions (FAQs)

- **What is the most critical factor for maintaining the stability of my N-Nonanoylglycine-d2 standard?** The most critical factor is preventing **hydrolysis of the amide bond**. This is best achieved by storing the compound as a dry solid at low temperatures (-20°C) and preparing stock solutions in anhydrous solvents just before use. The amide group is generally stable, but extreme pH and prolonged exposure to moisture can lead to degradation over time.
- **My mass spectrometry signal for N-Nonanoylglycine-d2 is decreasing over time. What could be the cause?** A decreasing signal in your QC samples suggests compound degradation or adsorption.
 - **Check Solution Stability:** Re-constitute a fresh aliquot from your dry stock. If the signal is restored, your stock solution has degraded. Prepare new stock solutions more frequently and avoid repeated freeze-thaw cycles.
 - **Check for Adsorption:** Ensure your vials and pipette tips are made of low-binding polypropylene. You may add a low concentration of a modifier (e.g., 0.1% formic acid) to the solvent to improve recovery.
 - **Verify Instrument Performance:** Check the performance of your mass spectrometer with a different, stable standard to rule out instrument drift.
- **Can I use plastic vials for storing my stock solutions?** Yes, **polypropylene** is generally recommended. It is less prone to adsorption compared to glass or other plastics for many small organic molecules. However, it is always good practice to test for adsorption by comparing the signal from a freshly prepared solution to one that has been stored in the vial for a period.

Troubleshooting Guide

Problem	Potential Cause	Solution
Unexpected degradation peaks in chromatography	1. Chemical hydrolysis. 2. Photo-degradation. 3. Enzymatic degradation in biological samples.	1. Ensure storage at -20°C, desiccated. 2. Use amber vials and work under low light. 3. Use protease inhibitors and process samples on ice. Low recovery from biological matrices
	1. Non-specific binding to labware. 2. Inefficient extraction from the matrix. 3. Co-precipitation with proteins.	1. Use low-binding polypropylene tubes/vials. 2. Optimize protein precipitation

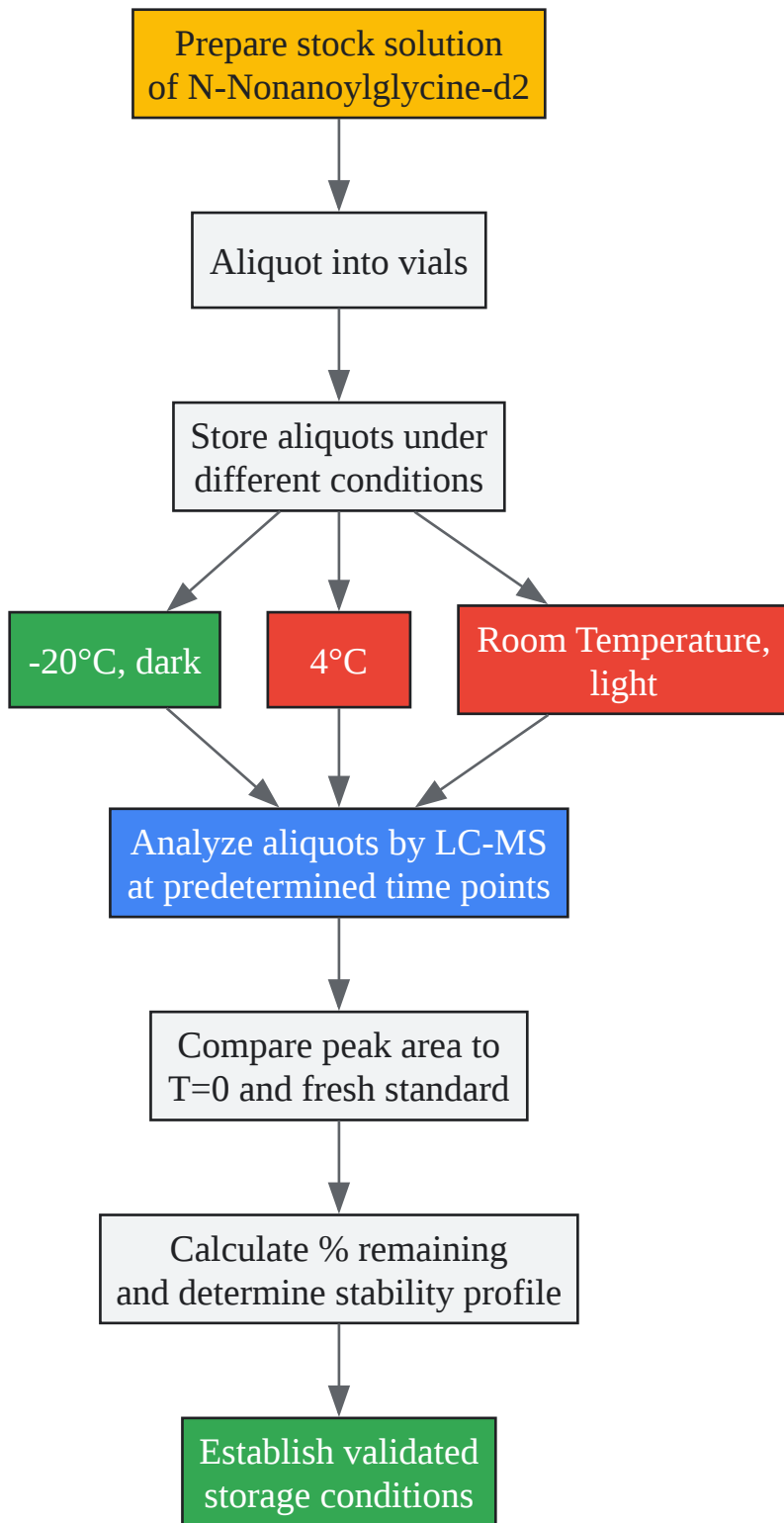
or liquid-liquid extraction. 3. Test different organic solvents (e.g., methanol, acetonitrile) for precipitation. || **Inaccurate quantification in MS** | 1. Incomplete resolution from isobaric interferences. 2. Ion suppression in the matrix. | 1. Optimize LC method for baseline separation. 2. Use a stable isotope-labeled internal standard (like **N-Nonanoylglycine-d2**) and ensure proper chromatography. |

Experimental Protocol: Assessing Storage Stability

This protocol outlines a procedure to empirically determine the stability of your specific batch of **N-Nonanoylglycine-d2** under your laboratory's storage conditions.

Title: Determination of **N-Nonanoylglycine-d2** Stability in Stock Solution

Principle: Aliquots of the stock solution are stored under different conditions and analyzed over time. The peak area response relative to a freshly prepared standard is used to calculate the percentage remaining, quantifying degradation.



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Procedure:

- **Preparation:** Weigh a precise amount of **N-Nonanoylglycine-d2** and dissolve it in an appropriate anhydrous solvent (e.g., acetonitrile, DMSO) to create a primary stock solution.
- **Aliquoting:** Immediately aliquot the stock solution into multiple, low-binding polypropylene vials.
- **Storage Conditions:** Store the aliquots under the following conditions:
 - **Recommended:** -20°C, protected from light (control).
 - **Stress Condition 1:** 4°C.
 - **Stress Condition 2:** Room temperature, exposed to ambient light.
- **Analysis:** At predetermined time points (e.g., 0, 24 hours, 7 days, 30 days), analyze one aliquot from each storage condition using your calibrated LC-MS method. A freshly prepared standard should also be run to confirm instrument performance.
- **Data Analysis:** For each time point, calculate the percentage of the analyte remaining using the formula:
 - **% Remaining = (Peak Area of Stored Aliquot / Peak Area of T=0 Aliquot) × 100**

A compound is typically considered stable if 90-110% of the initial concentration remains under the recommended storage conditions.

A Note on Sourcing Information

The specific data you requested for **N-Nonanoylglycine-d2** is highly specialized. For the most accurate and detailed information, I recommend:

- **Contacting Suppliers Directly:** Reach out to the technical support teams of chemical suppliers that list this compound.
- **Consulting Scientific Literature:** Perform a targeted search in scientific databases for papers that use **N-Nonanoylglycine-d2** in their methods sections, as they often mention handling and stability.

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References

1. Showing Compound N-Nonanoylglycine (FDB029362) [foodb.ca]
2. N-Nonanoylglycine | C11H21NO3 [chemspider.com]

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